

Application Notes and Protocols for Benodanil Stock Solution

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Compound of Interest

Compound Name: Benodanil

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Abstract

Benodanil is a benzanilide fungicide that functions as a succinate dehydrogenase inhibitor, disrupting the mitochondrial electron transport chain.[1][2] Its application in research, particularly in studies involving fungal biology, cellular respiration, and drug discovery, necessitates the accurate preparation and proper storage of stock solutions to ensure experimental reproducibility and integrity. These application notes provide a detailed protocol for the preparation of **Benodanil** stock solutions, guidance on storage conditions to maintain stability, and a summary of its relevant physicochemical properties.

Physicochemical Properties of Benodanil

A comprehensive understanding of **Benodanil**'s properties is crucial for its effective use in experimental settings.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₀ INO	[3][4]
Molecular Weight	323.13 g/mol	[3][4][5]
Appearance	White to off-white solid	[3]
Melting Point	137 °C	[5][6]
Water Solubility	20 mg/L (at 20 °C)	[6][7]
Solubility in DMSO	100 mg/mL (309.47 mM)	[3]
Organic Solubility	Soluble in Acetone, Chloroform, Ethanol, and Ethyl Acetate.[6]	

Experimental Protocol: Preparation of a 100 mM Benodanil Stock Solution in DMSO

This protocol outlines the steps for preparing a 100 mM stock solution of **Benodanil** in dimethyl sulfoxide (DMSO). DMSO is the recommended solvent for achieving a high concentration stock solution.[3][5][8]

Materials:

- **Benodanil** powder (purity >98%)
- Anhydrous or high-purity Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Optional: Ultrasonic bath

Procedure:

- **Pre-weighing Preparations:** Ensure the analytical balance is calibrated and level. Use personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- **Weighing Benodanil:** Carefully weigh out 32.31 mg of **Benodanil** powder and transfer it to a sterile microcentrifuge tube.
- **Adding Solvent:** Add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the **Benodanil** powder.
- **Dissolution:** Tightly cap the tube and vortex the solution until the **Benodanil** is completely dissolved. If dissolution is slow, gentle warming or sonication can be used to facilitate the process.^[3] Visually inspect the solution to ensure there are no visible particles.
- **Sterilization (Optional):** If the stock solution is to be used in sterile cell culture applications, it can be sterilized by passing it through a 0.22 µm syringe filter into a new sterile tube.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[3]
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage and Stability of Benodanil Stock Solutions

Proper storage is critical to maintain the stability and activity of **Benodanil** stock solutions.

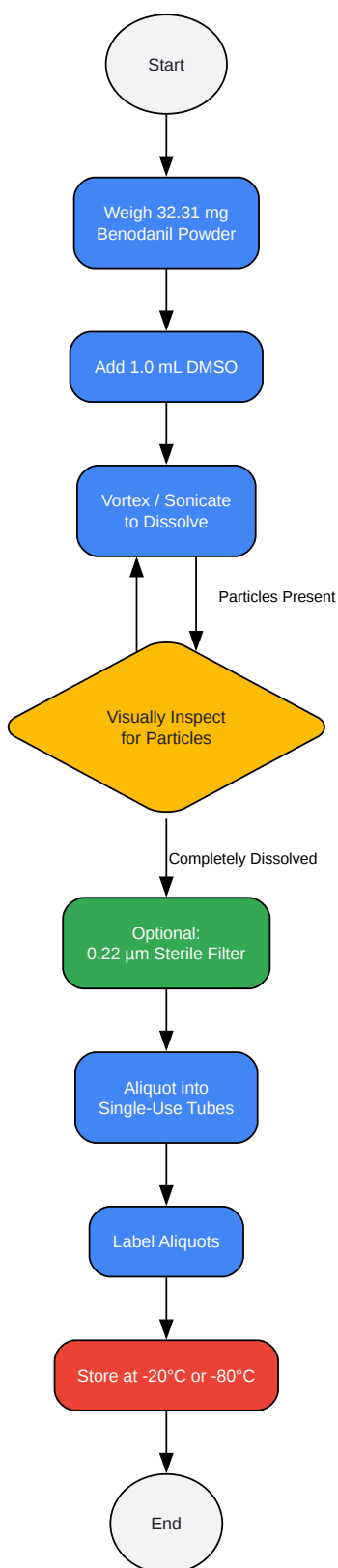
Storage Temperature	Duration	Recommendations
-80°C	6 months	Recommended for long-term storage.[3]
-20°C	1 month	Suitable for short-term storage. [3][8]
4°C	Days to weeks	For very short-term storage.[8]
Room Temperature	Not Recommended	Shipped at ambient temperature but not recommended for storage.[8]

Key Storage Recommendations:

- Store aliquots in a dark, dry place.[8]
- Protect from light.
- Use newly opened or anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.[3]
- For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.[3]

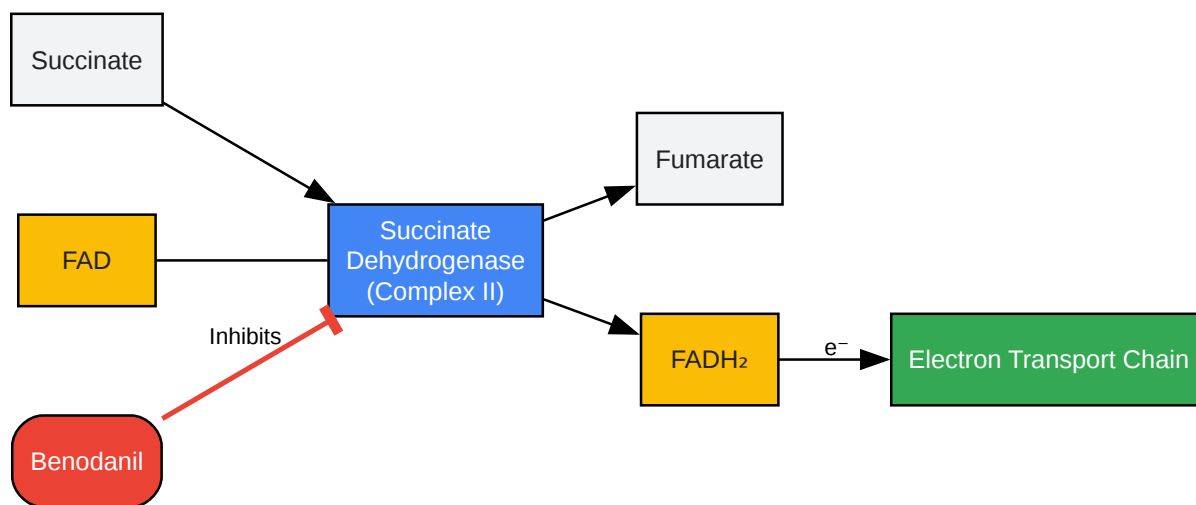
Experimental Workflow and Signaling Pathway Diagrams

Workflow for **Benodanil** Stock Solution Preparation and Storage



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Caption: Workflow for preparing a **Benodanil** stock solution.

Benodanil's Mechanism of Action: Inhibition of Succinate Dehydrogenase

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Caption: **Benodanil** inhibits Complex II of the electron transport chain.

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